

# Toxicological Profile of 4-Hydroxy Florasulam: A Technical Guide

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## Compound of Interest

Compound Name: 4-Hydroxy Florasulam

Cat. No.: B13405468

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Disclaimer: This document summarizes the currently available toxicological data for **4-Hydroxy Florasulam**, a primary metabolite of the herbicide florasulam. It is important to note that while data exists for the parent compound, florasulam, comprehensive toxicological studies on **4-Hydroxy Florasulam** are limited. The information presented herein is intended for research and informational purposes only and should not be used for regulatory decision-making without further investigation.

## Introduction

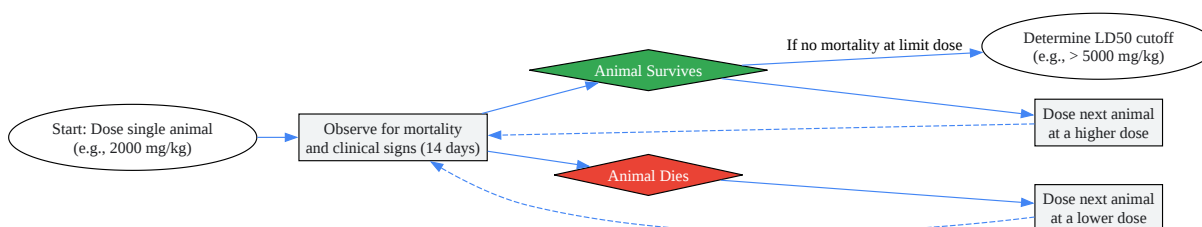
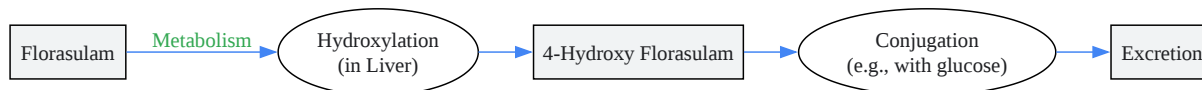
Florasulam is a triazolopyrimidine sulfonamide herbicide used for broadleaf weed control. In both plants and mammals, florasulam is metabolized to various compounds, with **4-Hydroxy Florasulam** (often referred to in regulatory literature as 5-hydroxy-florasulam or 5-OH-XDE-570) being a significant metabolite.<sup>[1][2]</sup> Understanding the toxicological profile of this metabolite is crucial for a comprehensive assessment of the overall risk associated with florasulam use. This technical guide provides a detailed overview of the available toxicological data for **4-Hydroxy Florasulam**, including its acute toxicity, genotoxicity, and ecotoxicity.

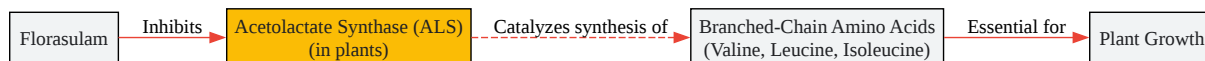
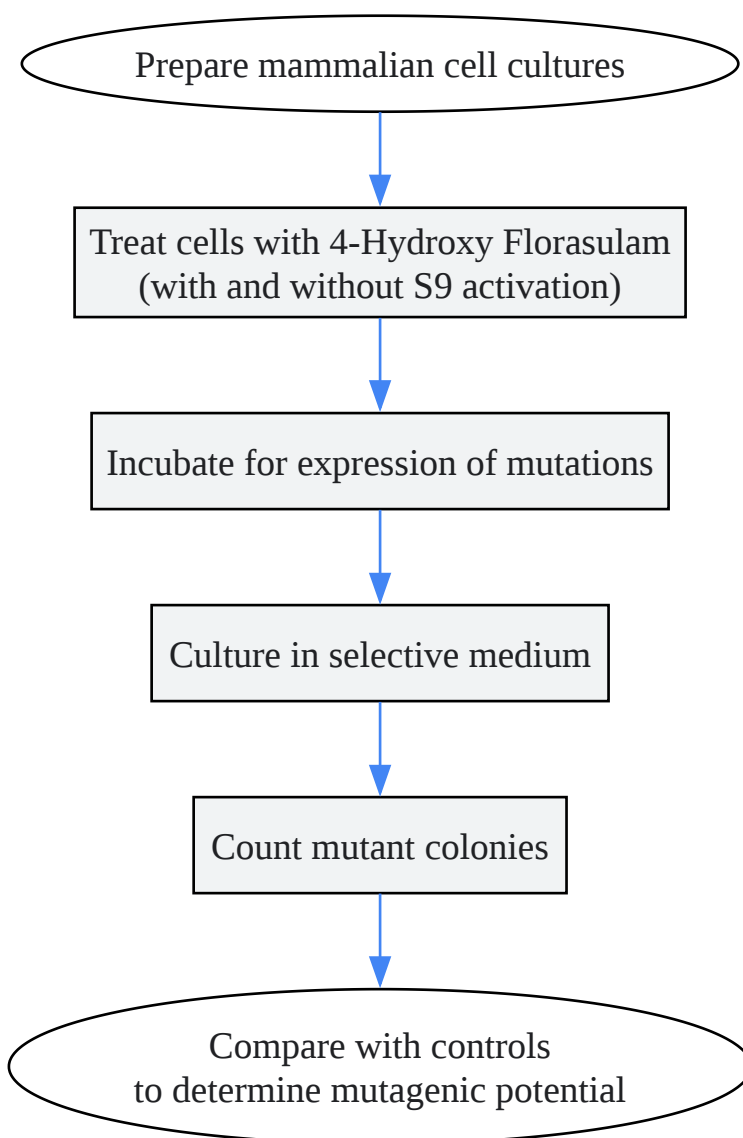
## Physicochemical Properties

No specific data found for **4-Hydroxy Florasulam**. The properties of the parent compound, florasulam, are available in various databases.

## Toxicokinetics and Metabolism

Florasulam is rapidly absorbed and excreted in mammals, with the parent compound being the major component found in urine. **4-Hydroxy Florasulam** is a product of the hydroxylation of the aniline ring of florasulam.[1]





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## References

- 1. Uptake, translocation and metabolism of the herbicide florasulam in wheat and broadleaf weeds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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